Julolidine Hydrobromide: Structural Rigidity in Photonic Applications

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Compound of Interest

Compound Name:	*Julolidine hydrobromide*
CAS No.:	*83646-41-7*
Cat. No.:	*B1590690*

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Content Type: Technical Whitepaper Audience: Researchers, Synthetic Chemists, and Photophysics Specialists

Executive Summary

Julolidine hydrobromide (CAS 83646-41-7) represents a critical structural motif in the design of high-performance photonic materials. Unlike flexible aniline derivatives, the julolidine core features a fused tricyclic system—specifically, 2,3,6,7-tetrahydro-1H,5H-benzo[ij]quinolizine.[1] This architecture locks the nitrogen lone pair into a planar configuration with the aromatic ring, significantly reducing non-radiative decay via bond rotation. Consequently, julolidine derivatives serve as the "engine" for molecular rotors, viscosity sensors, and high-quantum-yield laser dyes. This guide details the molecular architecture, validated synthetic protocols, and the mechanistic logic driving its application in bioimaging and optoelectronics.[1]

Molecular Architecture & Physicochemical Profile[2]

The defining feature of julolidine is the constraint of the nitrogen atom within two saturated six-membered rings fused to the benzene core. In unconstrained analogs like

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-diethylaniline, the dialkylamino group can rotate relative to the phenyl ring, allowing the formation of Twisted Intramolecular Charge Transfer (TICT) states that quench fluorescence. Julolidine's fused ring system prevents this rotation, enforcing planarity and maximizing

-conjugation.

Table 1: Physicochemical Specifications

Property	Specification
IUPAC Name	2,3,6,7-Tetrahydro-1H,5H-benzo[ij]quinolizine hydrobromide
Common Name	Julolidine Hydrobromide
CAS Number	83646-41-7 (Salt) / 479-59-4 (Free Base)
Molecular Formula	(or)
Molecular Weight	254.17 g/mol
Melting Point	239–242 °C (Salt) vs 34–36 °C (Free Base)
Solubility	Soluble in water, ethanol, methanol; sparingly soluble in non-polar solvents.[1][2]
pKa (Conjugate Acid)	~5.7 (Estimated for the tertiary amine)
Crystal Habit	Monoclinic (typical for derivatives), forming envelope conformations in saturated rings.

Synthetic Engineering & Protocols

The synthesis of **Julolidine Hydrobromide** typically proceeds via the alkylation of tetrahydroquinoline, followed by salt formation to ensure stability. The free base is prone to oxidation (reddening upon air exposure), making the hydrobromide salt the preferred form for storage.

DOT Diagram 1: Synthetic Pathway Logic

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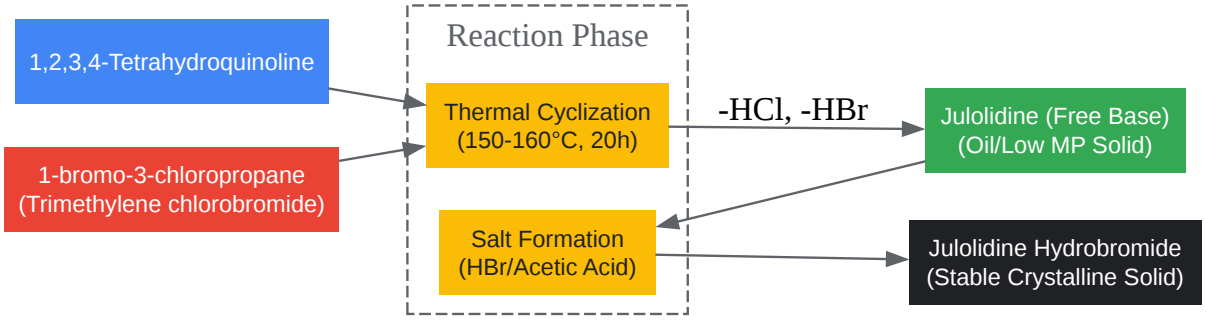

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Caption: Step-wise cyclization of tetrahydroquinoline to the rigid julolidine core, followed by stabilization as a hydrobromide salt.[2]

Protocol: Synthesis of **Julolidine Hydrobromide**

Safety Note: 1-bromo-3-chloropropane is toxic. Perform all steps in a fume hood. Julolidine is a skin irritant.[2][3]

Step 1: Cyclization to Julolidine Free Base

- Charge: In a 1L round-bottom flask, combine 0.5 mol (66.5 g) of 1,2,3,4-tetrahydroquinoline and 2.5 mol (400 g) of 1-bromo-3-chloropropane. Note: Excess alkyl halide acts as the solvent.
- Reflux: Heat the mixture in an oil bath at 150–160°C for 20 hours. Evolution of HBr and HCl gas will occur; trap acidic vapors.
- Workup: Cool the mixture. Add 50 mL concentrated HCl in 500 mL water. Steam distill to remove excess 1-bromo-3-chloropropane.
- Neutralization: Basify the aqueous residue with 40% NaOH (approx. 75 mL) until pH > 12.
- Extraction: Extract the liberated oil with diethyl ether (

  mL). Dry over NaOH pellets.

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- Purification: Distill under reduced pressure. Collect the fraction boiling at 105–110°C / 1 mmHg. The product solidifies on cooling (MP ~39°C).[4]

Step 2: Conversion to Hydrobromide Salt

- Dissolution: Dissolve 10 g of the freshly distilled Julolidine free base in 50 mL of anhydrous ethanol or diethyl ether.
- Acidification: Dropwise add 48% hydrobromic acid (or HBr in acetic acid) with stirring until the solution is acidic (pH ~2).
- Precipitation: The hydrobromide salt will precipitate as a white/off-white solid. If using ethanol, adding cold diethyl ether can drive precipitation.
- Filtration: Filter the solid and wash with cold ether.
- Recrystallization: Recrystallize from ethanol/methanol to yield pure **Julolidine Hydrobromide** (MP 239–242°C).

Mechanistic Functionality: The Molecular Rotor

Julolidine is the archetype for "molecular rotors."[1] Its utility in bioimaging and viscosity sensing relies on the competition between fluorescence and non-radiative decay.

The Mechanism:

- Excitation: Upon photon absorption, the molecule enters an excited state (

).
- Viscosity Dependence:
  - Low Viscosity: The excited molecule can undergo intramolecular rotation (twisting). This leads to a Twisted Intramolecular Charge Transfer (TICT) state, which decays non-radiatively (heat). Result: Low Fluorescence.
  - High Viscosity (or Rigid Binding): The environment physically hinders rotation. The molecule is forced to relax radiatively. Result: High Fluorescence.[5]

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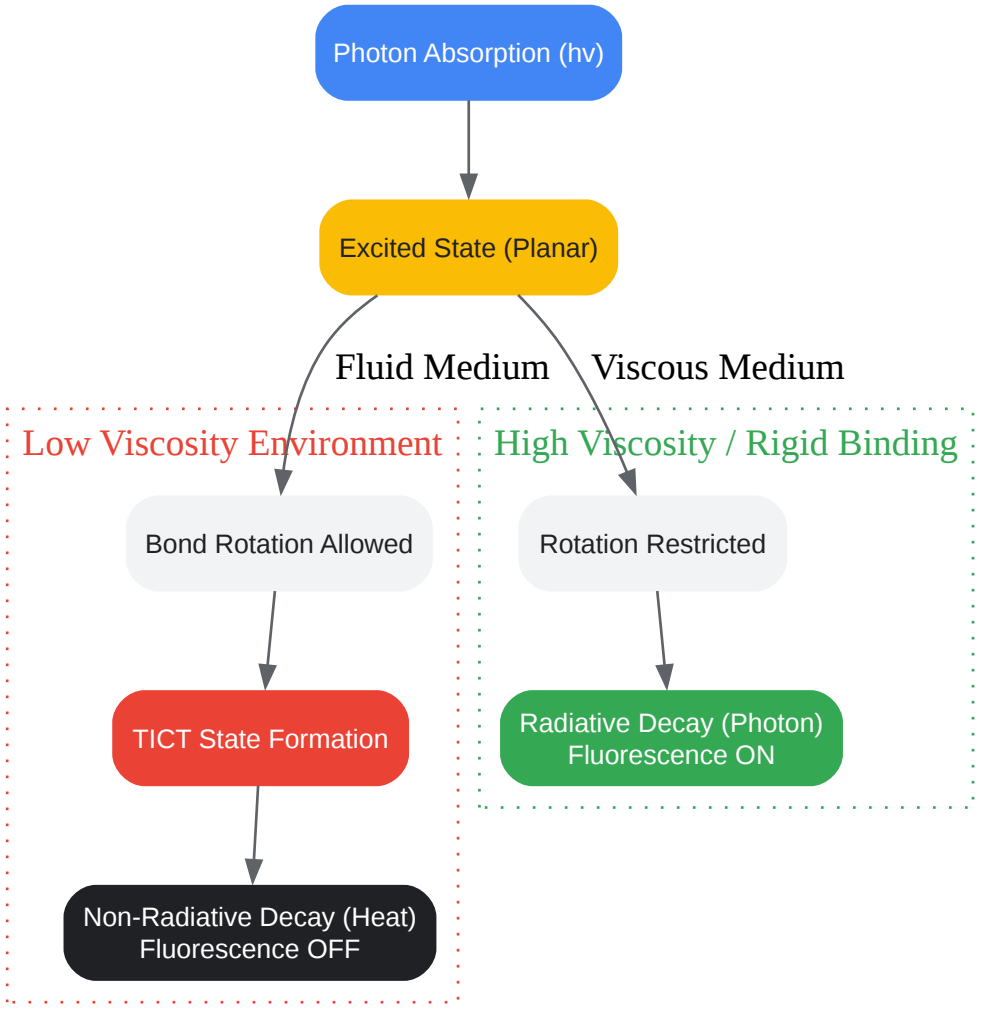
This mechanism makes julolidine derivatives (e.g., DCVJ, CCVJ) ideal for measuring blood viscosity, cell membrane fluidity, or protein aggregation (e.g., Amyloid-

plaques).

DOT Diagram 2: Viscosity-Dependent Fluorescence Logic



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Caption: Logic flow of the molecular rotor effect. Viscosity determines the pathway between thermal decay (TICT) and fluorescence.

Applications in Drug Development & Diagnostics

A. Neurodegenerative Disease Probes

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Julolidine derivatives act as "turn-on" sensors for amyloid fibrils. The hydrophobic, rigid binding pockets of amyloid plaques restrict the rotation of the julolidine moiety, triggering strong fluorescence. This is critical for in vitro screening of Alzheimer's therapeutic candidates.

B. RNA Imaging

Recent developments utilize cationic julolidine-azolium conjugates (e.g., BTZ-JLD) that selectively bind to RNA in live cells. The interaction restricts the donor-acceptor rotation, allowing for high-contrast imaging of nucleoli without the background noise typical of flexible dyes.

C. Nonlinear Optical (NLO) Materials

The high electron-donating capacity of the julolidine nitrogen, combined with its fixed planarity, makes it a superior donor for "push-pull" chromophores used in electro-optic modulators and frequency doublers.

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